

Acetone vs. Other Ketones: A Comparative Guide for Laboratory Solvents

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Asatone*
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In the landscape of laboratory and pharmaceutical sciences, the choice of solvent is a critical decision that can significantly influence experimental outcomes, from reaction kinetics to purification efficiency. Among the various classes of organic solvents, ketones are prized for their versatility. This guide provides an in-depth comparison of acetone, the simplest ketone, with other common ketone solvents: methyl ethyl ketone (MEK), cyclopentanone, and cyclohexanone. This objective analysis, supported by experimental data, aims to equip researchers, scientists, and drug development professionals with the knowledge to make informed solvent selections.

Physical and Chemical Properties: A Quantitative Overview

The fundamental characteristics of a solvent dictate its suitability for specific applications. The table below summarizes key physical and chemical properties of acetone and its ketone counterparts.

Property	Acetone	Methyl Ethyl Ketone (MEK)	Cyclopentane	Cyclohexane
Chemical Formula	C ₃ H ₆ O	C ₄ H ₈ O	C ₅ H ₈ O	C ₆ H ₁₀ O
Molar Mass (g/mol)	58.08	72.11	84.12	98.14
Boiling Point (°C)	56.2[1]	79.6	130.6[2]	155.6[3][4]
Melting Point (°C)	-94.9	-86	-51.3[2]	-31
Density (g/mL at 20°C)	0.791	0.805	0.949	0.948
Flash Point (°C)	-20	-9	30	44
Solubility in Water	Miscible	27.5 g/100 mL	Slightly soluble	8.6 g/100 mL
Viscosity (cP at 20°C)	0.32	0.43	1.96	2.2

Solvency Power: A Deeper Dive with Hansen Solubility Parameters

To move beyond simple physical properties, Hansen Solubility Parameters (HSP) offer a more nuanced understanding of a solvent's interaction with a given solute. The total Hansen parameter (δ_t) is composed of three components: dispersion (δ_d), polar (δ_p), and hydrogen bonding (δ_h). A smaller difference between the HSP of a solvent and a solute indicates a higher likelihood of dissolution.

Solvent	δd (MPa ^{0.5})	δp (MPa ^{0.5})	δh (MPa ^{0.5})	δt (Total, MPa ^{0.5})
Acetone	15.5	10.4	7.0	19.9
Methyl Ethyl Ketone (MEK)	16.0	9.0	5.1	19.3
Cyclopentanone	17.8	11.7	6.1	22.8
Cyclohexanone	17.8	6.3	5.1	19.6

Performance in Pharmaceutical Applications: Solubility of Active Pharmaceutical Ingredients (APIs)

The ability to effectively dissolve active pharmaceutical ingredients is a primary concern in drug development and formulation. The following table presents available solubility data for common APIs in the compared ketone solvents.

Active Pharmaceutical Ingredient (API)	Solubility in Acetone	Solubility in Methyl Ethyl Ketone (MEK)	Solubility in Cyclopentanone	Solubility in Cyclohexanone
Ibuprofen	Very soluble; 108.8 g/100g at 20°C	Data not readily available	Potentially soluble in organic solvents	Data not readily available
Paracetamol (Acetaminophen)	Soluble (1:13); increases with temperature	Solubility decreases with increasing carbon chain length in ketones	Data not readily available	Data not readily available
Naproxen	Soluble	Data not readily available	Data not readily available	Data not readily available

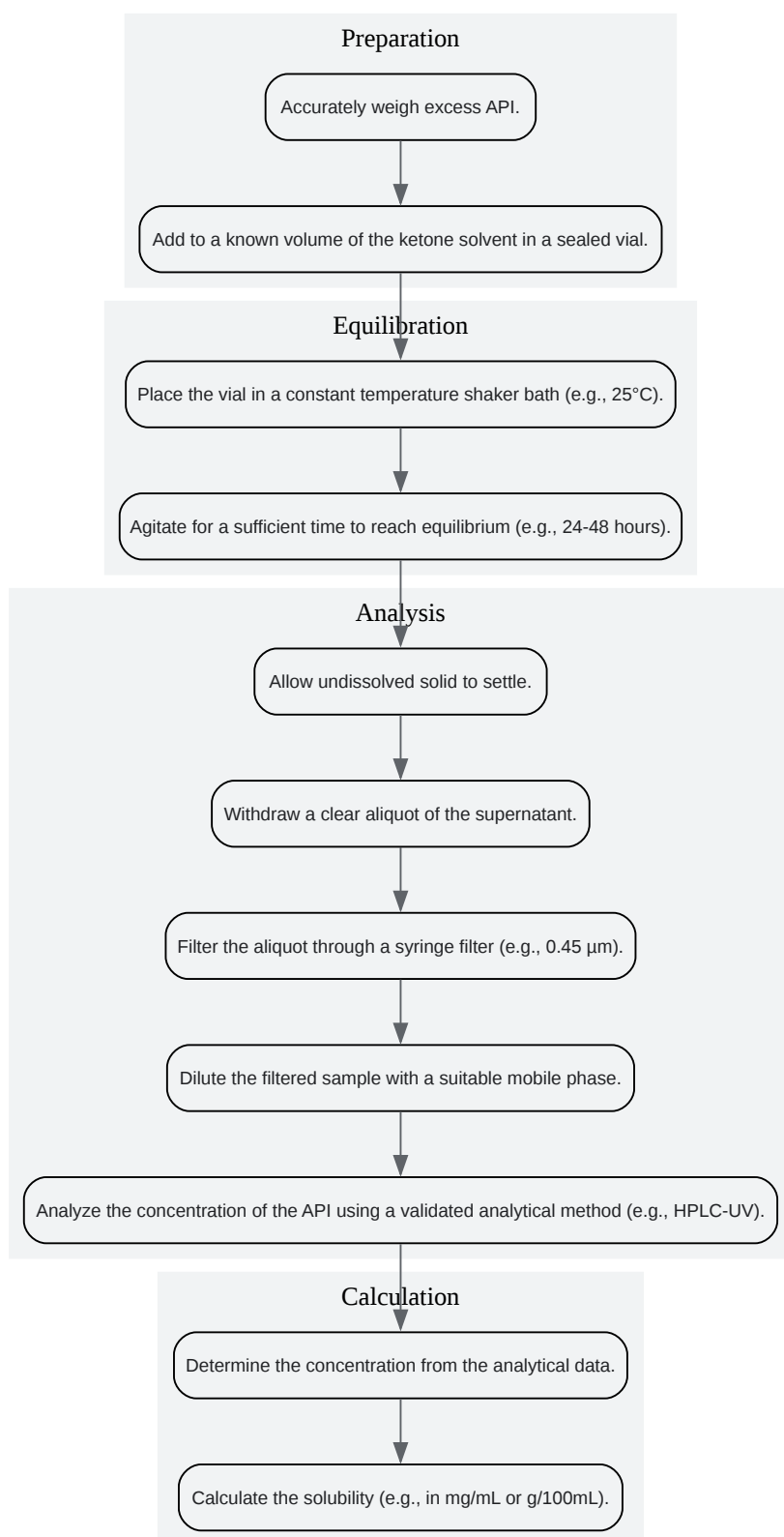
Note: Direct comparative solubility data for all APIs in each ketone solvent is not consistently available in the literature. The provided information is based on existing studies and general solubility principles.

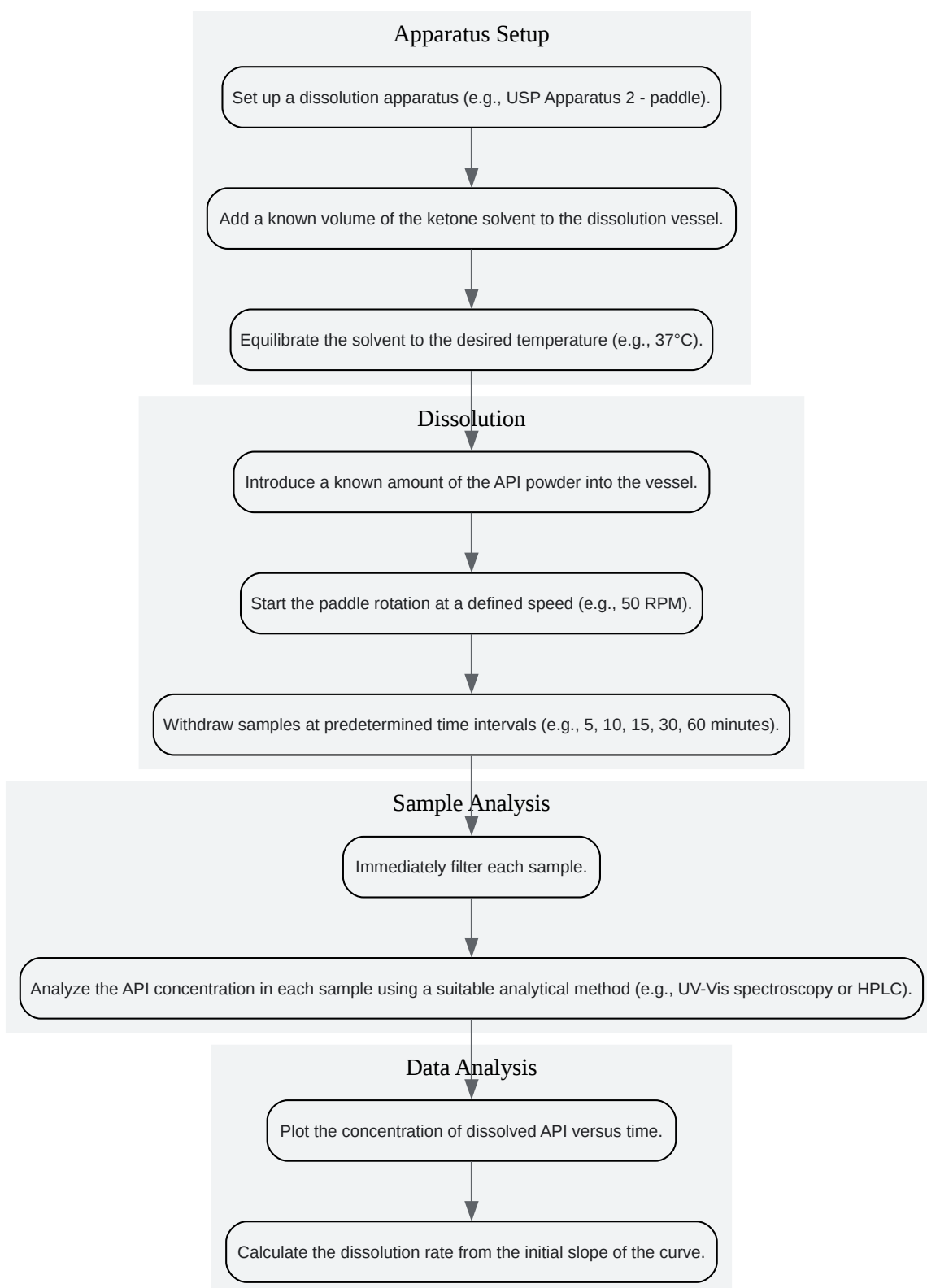
Experimental Protocols

To ensure objective and reproducible comparisons of solvent performance, standardized experimental protocols are essential.

Protocol for Determining Equilibrium Solubility

This protocol outlines a standard method for measuring the equilibrium solubility of a solid API in a ketone solvent.





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- To cite this document: BenchChem. [Acetone vs. Other Ketones: A Comparative Guide for Laboratory Solvents]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8063810/docs#acetone-vs-other-ketones-a-comparative-guide-for-laboratory-solvents\]](https://www.benchchem.com/product/b8063810/docs#acetone-vs-other-ketones-a-comparative-guide-for-laboratory-solvents)

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